Application Note: Precision Quantification of 4-Methylbenzofuran-5-carbaldehyde

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Compound of Interest	
Compound Name:	*4-Methylbenzofuran-5-carbaldehyde*
CAS No.:	*119795-37-8*
Cat. No.:	*B051234*

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Abstract & Core Directive

This guide details the analytical quantification of **4-Methylbenzofuran-5-carbaldehyde** (4-MBF-5-CHO), a critical pharmacophore intermediate used in the synthesis of antibacterial agents, GSK-3β inhibitors, and PDE5 modulators.[1]

Unlike generic aldehyde analysis, this protocol addresses the specific stability challenges of the benzofuran scaffold—namely, the propensity for auto-oxidation to 4-methylbenzofuran-5-carboxylic acid and hemiacetal formation in alcoholic solvents.[1] Two orthogonal methods are presented:

- RP-HPLC-UV/DAD: For assay purity and degradation product monitoring (non-volatile).
- GC-MS: For trace impurity profiling and volatile isomer separation.

Chemical Context & Analytical Challenges

The Molecule[2][3][4]

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- Target: **4-Methylbenzofuran-5-carbaldehyde**[1][2]
- Formula: $C_{10}H_8O_2$[1]
- MW: 160.17 g/mol [1][3]
- Functionality: Aromatic aldehyde fused to a furan ring.[1]

Critical Analytical Failure Points (Expertise-Driven)

- Solvent-Induced Artifacts: Aldehydes react with protic solvents (Methanol, Ethanol) under acidic conditions or prolonged storage to form hemiacetals and acetals.[1] Protocol Constraint: All sample preparations must utilize Acetonitrile (ACN) or Tetrahydrofuran (THF) to ensure signal integrity.[1]
- Auto-Oxidation: The C-5 aldehyde is susceptible to converting to the carboxylic acid (M+16) upon exposure to air.[1] Protocol Constraint: Samples must be prepared fresh or stored at 4°C in amber vials; headspace should be minimized.
- Isomeric Selectivity: Synthetic routes often yield regioisomers (e.g., 6-methyl or 4-carbaldehyde variants).[1] The chromatographic method must possess sufficient theoretical plates to resolve these structural isomers.

Method A: High-Performance Liquid Chromatography (RP-HPLC-UV)[1]

This is the primary method for assay (purity) and quantification. It utilizes a Phenyl-Hexyl stationary phase, which offers superior

selectivity for the benzofuran ring compared to standard C18 columns, aiding in the separation of closely related isomers.

Instrument & Conditions[1][7][8][9]

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Parameter	Specification	Rationale
Column	Agilent ZORBAX Eclipse Plus Phenyl-Hexyl (4.6 x 150 mm, 3.5 µm)	Phenyl-Hexyl phase interacts with the benzofuran -electrons, enhancing resolution of isomers.[1]
Mobile Phase A	0.1% Formic Acid in Water (Milli-Q)	Acidic pH suppresses ionization of the potential acid degradant (pKa ~4.5), keeping it retained.
Mobile Phase B	100% Acetonitrile (HPLC Grade)	Avoid Methanol to prevent hemiacetal formation.[1]
Flow Rate	1.0 mL/min	Standard backpressure optimization.[1]
Column Temp	35°C	Improves mass transfer and peak shape for aldehydes.[1]
Injection Vol	5.0 µL	Minimized to prevent column overload (benzofurans have high UV extinction).[1]
Detection	UV at 254 nm (primary) and 280 nm (secondary)	254 nm targets the benzene ring; 280 nm targets the extended conjugation of the aldehyde.

Gradient Program

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Time (min)	% Mobile Phase B	Event
0.00	30%	Initial Hold
2.00	30%	Isocratic equilibration
12.00	90%	Linear Ramp (Elution of Target)
14.00	90%	Wash
14.10	30%	Re-equilibration
18.00	30%	End of Run

Standard Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 10.0 mg of 4-MBF-5-CHO reference standard into a 10 mL amber volumetric flask. Dissolve in 100% Acetonitrile. Sonicate for 2 mins.
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock into a 10 mL flask; make up to volume with Water:ACN (50:50). Note: Adding water immediately before injection minimizes solubility issues while matching initial mobile phase strength.[1]

Method B: Gas Chromatography - Mass Spectrometry (GC-MS)[1][9][10][11]

GC-MS is utilized when investigating volatile impurities or confirming the structure against a spectral library.[1]

Instrument & Conditions[1][7][8][9]

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Parameter	Specification
Inlet	Split/Splitless, 260°C
Injection Mode	Split (20:[1]1) to prevent detector saturation.[1]
Column	DB-5ms UI (30 m x 0.25 mm x 0.25 µm)
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)
Oven Program	60°C (1 min) → 20°C/min → 280°C (3 min hold)
Transfer Line	280°C
Ion Source	EI (70 eV), 230°C
Scan Range	40–350 m/z

Identification Criteria[1][5][6]

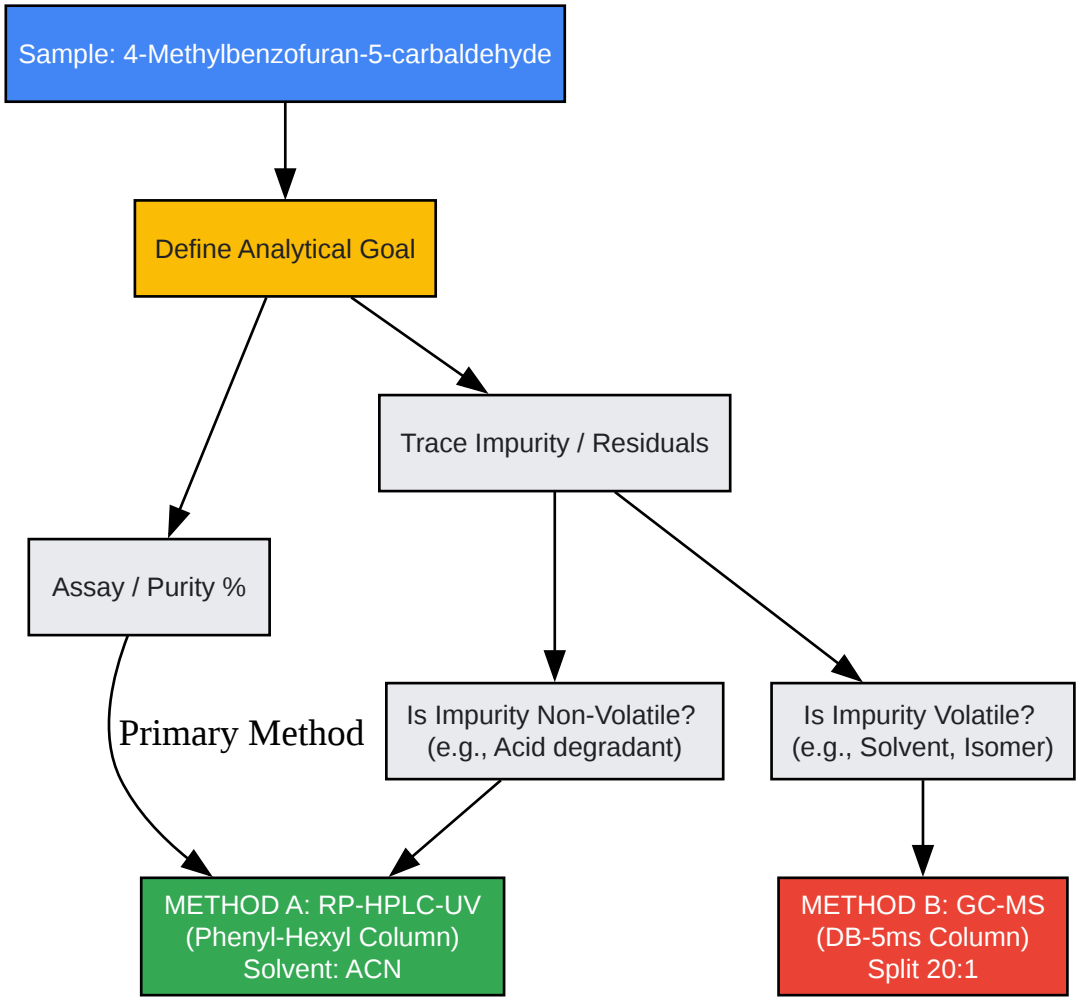
- Parent Ion: m/z 160 (Molecular Ion).[1]
- Base Peak: Likely m/z 159 ($[M-H]^+$, loss of aldehydic hydrogen) or m/z 131 ($[M-CHO]^+$, loss of formyl group).
- Retention Time: ~8.5 min (estimated based on BP ~250°C).

Visualized Workflows & Logic

Analytical Decision Tree

This diagram guides the analyst on which method to select based on the sample state and data requirements.

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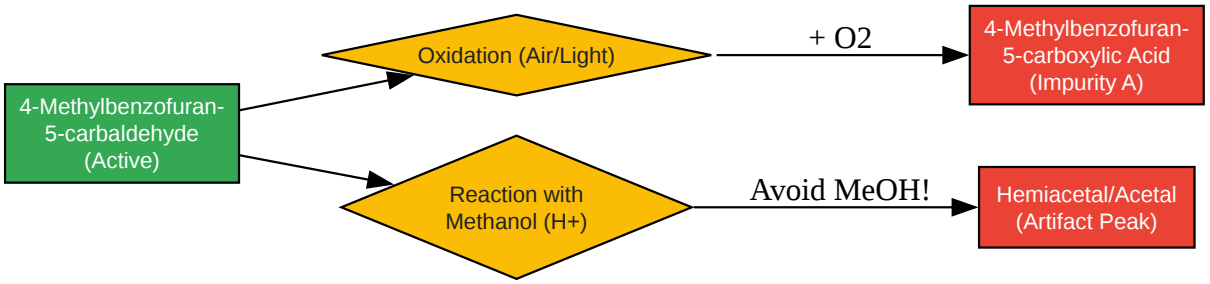
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Caption: Decision tree for selecting the optimal analytical technique based on impurity volatility and quantification goals.

Degradation & Artifact Pathway

Understanding why the protocol prohibits Methanol is crucial.[1]

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Caption: Mechanism of common analytical artifacts. Methanol induces hemiacetal formation; Air exposure leads to oxidation.[1]

Validation Parameters (ICH Q2 Aligned)

To ensure the method is "self-validating," the following criteria must be met during system suitability testing (SST):

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Parameter	Acceptance Criteria	Troubleshooting Failure
Resolution (Rs)	> 2.0 between Target and Acid Impurity	Change gradient slope; Check column aging.
Tailing Factor (T)	0.8 < T < 1.5	Aldehydes tail on active silanols.[1] Ensure column is end-capped; increase buffer strength.
Injection Precision	RSD < 1.0% (n=6)	Check autosampler needle depth; ensure sample is not evaporating (volatile).
LOD / LOQ	S/N > 3 (LOD) / > 10 (LOQ)	If sensitivity is low, switch detection to 280 nm or increase injection volume to 10 µL.
Linearity (R^2)	> 0.999 (Range: 10–200 µg/mL)	Prepare fresh standards; ensure no precipitation in 50:50 diluent.[1]

References

- International Council for Harmonisation (ICH). "Validation of Analytical Procedures: Text and Methodology Q2(R1)."[1] ICH Guidelines, 2005. [Link]
- PubChem. "1-Benzofuran-5-carbaldehyde Compound Summary."[1][2] National Library of Medicine, 2025. [Link][1]
- Agilent Technologies. "Analysis of DNPH-derivatized Aldehydes and Ketones using the Agilent 1220 Infinity LC System." Agilent Application Notes, 2019. [Link]
- Waters Corporation. "Reducing Acetonitrile Usage for the HPLC Analysis of Aldehyde and Ketone Pollutants." Waters Application Notes, 2024. [Link]

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Sources

- 1. 1-Benzofuran-5-carbaldehyde | C9H6O2 | CID 2773875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-methyl-1-oxo-3H-2-benzofuran-5-carbaldehyde | C10H8O3 | CID 118174393 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Benzofurancarboxaldehyde, 3-methyl- | C10H8O2 | CID 136938 - PubChem [pubchem.ncbi.nlm.nih.gov]
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